

Navigating the Safe Handling of Carglumic Acid-d5: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carglumic Acid-d5

Cat. No.: B15143680

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety data and handling information for **Carglumic Acid-d5**, a deuterated analog of Carglumic Acid. The information presented is essential for ensuring laboratory safety and proper usage in research and development settings. While this guide focuses on **Carglumic Acid-d5**, the safety and handling protocols are based on the well-documented information for Carglumic Acid, as the isotopic labeling does not significantly alter its chemical reactivity or toxicological profile.

Section 1: Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Carglumic Acid-d5** is fundamental for its safe handling and storage. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C ₆ D ₅ H ₅ N ₂ O ₅	LGC Standards[1]
Molecular Weight	195.185 g/mol	LGC Standards[1]
Appearance	Solid	Cayman Chemical[2]
Melting Point	Not Determined	Cayman Chemical[2]
Boiling Point	Not Determined	Cayman Chemical[2]
Solubility in Water	Not Determined	Cayman Chemical[2]
LogP	-1.097 (for Carglumic Acid)	PubChem[3]

Section 2: Hazard Identification and Safety Data

Carglumic Acid is classified as hazardous under the Globally Harmonized System (GHS). The following table outlines its classification and associated precautionary statements.

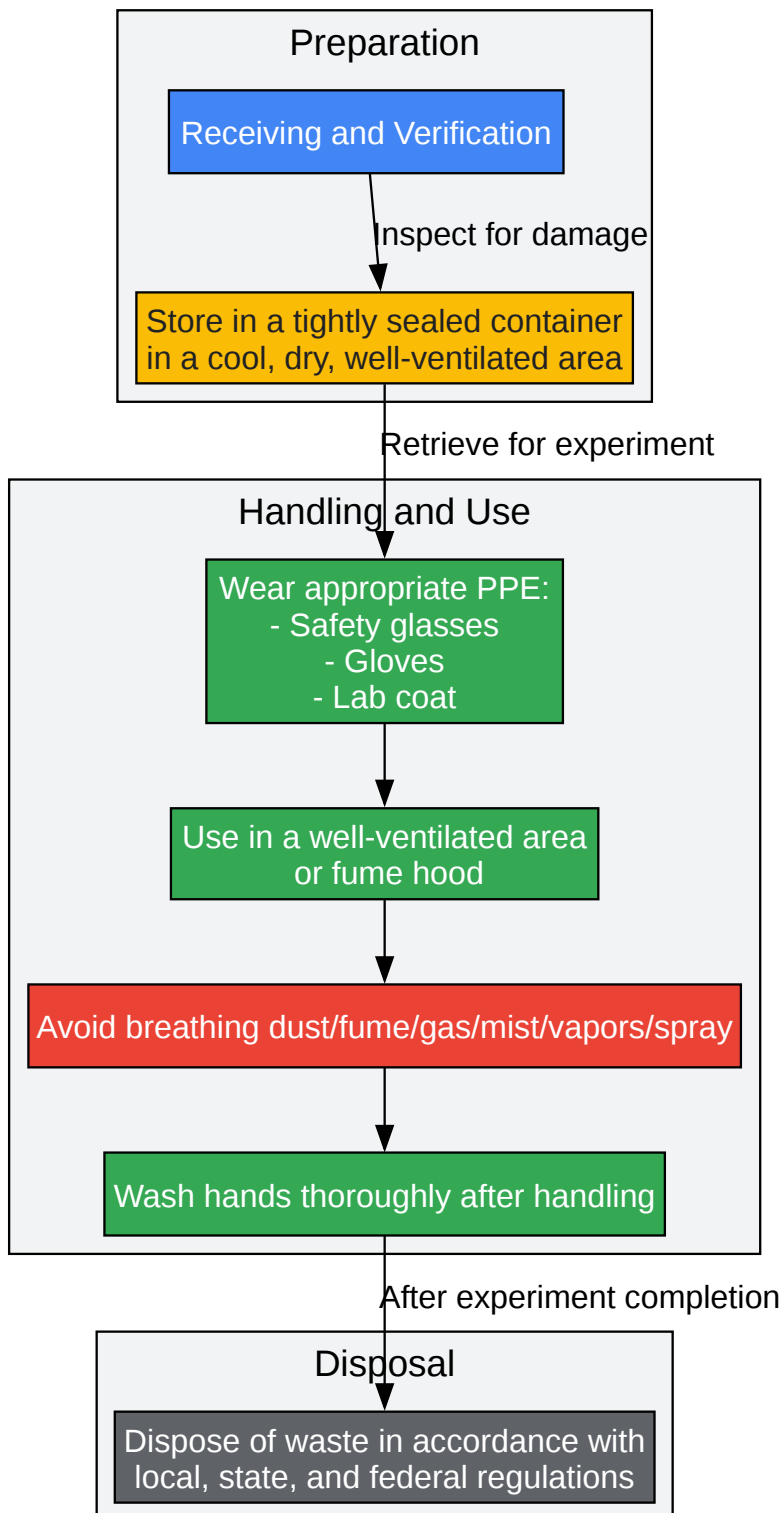
Hazard Class	GHS Classification	Hazard Statement	Precautionary Statements
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	P264, P270, P301+P312, P330, P501
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	P264, P280, P302+P352, P321, P332+P313, P362
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501

Data sourced from MedChemExpress and Cayman Chemical Safety Data Sheets for Carglumic Acid.[2][4]

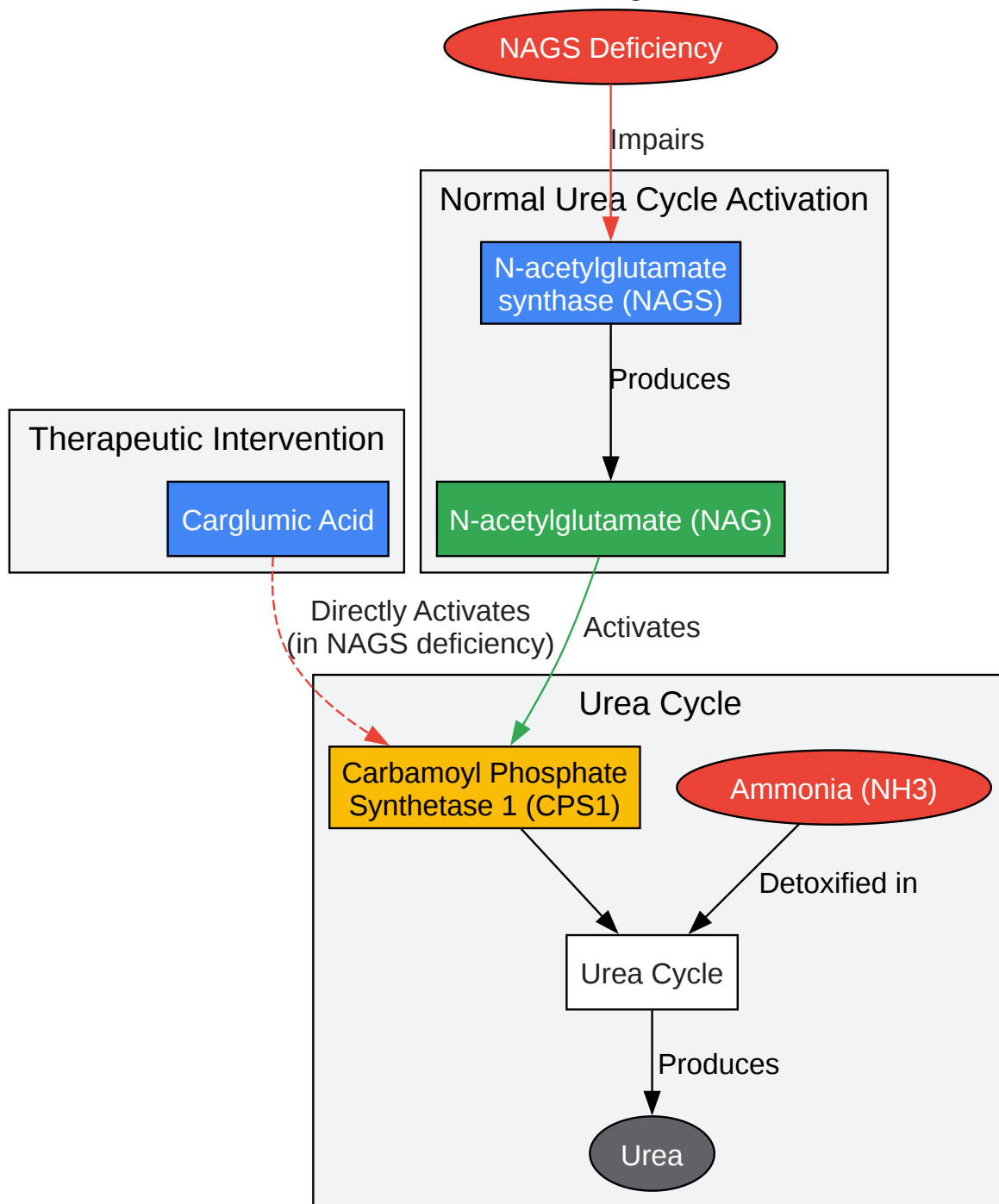
Section 3: Experimental Protocols - Safe Handling Workflow

Adherence to a strict experimental workflow is crucial when handling **Carglumic Acid-d5**. The following diagram outlines the recommended procedure from receipt to disposal.

Experimental Workflow for Safe Handling of Carglumic Acid-d5



Mechanism of Action of Carglumic Acid

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Carbamyl-L-glutamic Acid-d5 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. Carglumic Acid | C₆H₁₀N₂O₅ | CID 121396 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Navigating the Safe Handling of Carglumic Acid-d5: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15143680#safety-data-sheet-and-handling-information-for-carglumic-acid-d5>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com